

In-Depth Technical Guide to Fast Violet B Base

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *N*-(4-Amino-5-methoxy-2-methylphenyl)benzamide

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the chemical identity, properties, and synthesis of Fast Violet B base. This compound is a key intermediate in the production of Fast Violet B salt, a diazonium salt widely used as a chromogenic reagent in histochemistry and analytical chemistry.

Chemical Identity and Nomenclature

Fast Violet B base is an aromatic amine. It is crucial to distinguish it from its corresponding diazonium salt, "Fast Violet B salt," which is derived from the base. The primary application of Fast Violet B base is as a precursor in the synthesis of this salt.[\[1\]](#)

Table 1: Chemical Identifiers for Fast Violet B Base

Identifier	Value
Chemical Name	N-(4-Amino-5-methoxy-2-methylphenyl)benzamide
Synonyms	4-Benzoylamino-2-methoxy-5-methylbenzeneamine, Azoic Diazo No. 41
CAS Number	99-21-8
EC Number	202-740-1
Colour Index Number	37165
PubChem Substance ID	24852011

Table 2: Molecular and Physicochemical Properties of Fast Violet B Base

Property	Value
Molecular Formula	C ₁₅ H ₁₆ N ₂ O ₂
Molecular Weight	256.30 g/mol
Appearance	White to beige powder[2]
Melting Point	185-188 °C
λ _{max}	297 nm
SMILES String	<chem>COc1cc(NC(=O)c2ccccc2)c(C)cc1N</chem>
InChI Key	VENDXQNWODZJGB-UHFFFAOYSA-N[3]

Experimental Protocols

Synthesis of Fast Violet B Base

A common method for the synthesis of N-arylbenzamides involves the acylation of an aromatic amine with benzoyl chloride. The following protocol is adapted from the synthesis of a structurally similar compound, N-(4-methoxy-2-methyl-phenyl)benzamide.[4] The key starting material for Fast Violet B base would be 4-amino-5-methoxy-2-methylaniline.

Materials:

- 4-amino-5-methoxy-2-methylaniline
- Benzoyl chloride
- Dichloromethane (CH_2Cl_2)
- Triethylamine (Et_3N)
- Saturated aqueous sodium bicarbonate (NaHCO_3) solution
- 2N Hydrochloric acid (HCl)
- Toluene

Procedure:

- Dissolve 4-amino-5-methoxy-2-methylaniline and triethylamine (2 equivalents) in dichloromethane.
- Slowly add benzoyl chloride (1.5 equivalents) dropwise to the solution.
- Stir the reaction mixture at room temperature for 16 hours.
- Add a saturated aqueous NaHCO_3 solution to the reaction mixture and separate the organic layer.
- Wash the aqueous layer with dichloromethane.
- Combine the organic layers and wash with a 2N HCl solution.
- Concentrate the organic phase under vacuum.
- Recrystallize the resulting residue from toluene to yield **N-(4-Amino-5-methoxy-2-methylphenyl)benzamide** (Fast Violet B base).

Diazotization of Fast Violet B Base to Form Fast Violet B Salt

Fast Violet B base is converted to its corresponding diazonium salt, Fast Violet B salt, through diazotization. This is a standard reaction for aromatic amines. The resulting diazonium salt is the active component used in staining procedures.

General Procedure:

- Dissolve Fast Violet B base in a cold aqueous acidic solution (e.g., hydrochloric acid).
- Cool the solution in an ice bath to 0-5 °C.
- Slowly add a cold aqueous solution of sodium nitrite (NaNO_2) with constant stirring.
- Maintain the temperature below 5 °C throughout the addition.
- The resulting solution contains the 4-benzoylamino-2-methoxy-5-methylbenzenediazonium ion, which is the key component of Fast Violet B salt. This diazonium salt solution is typically used immediately in subsequent coupling reactions.

Diagrams

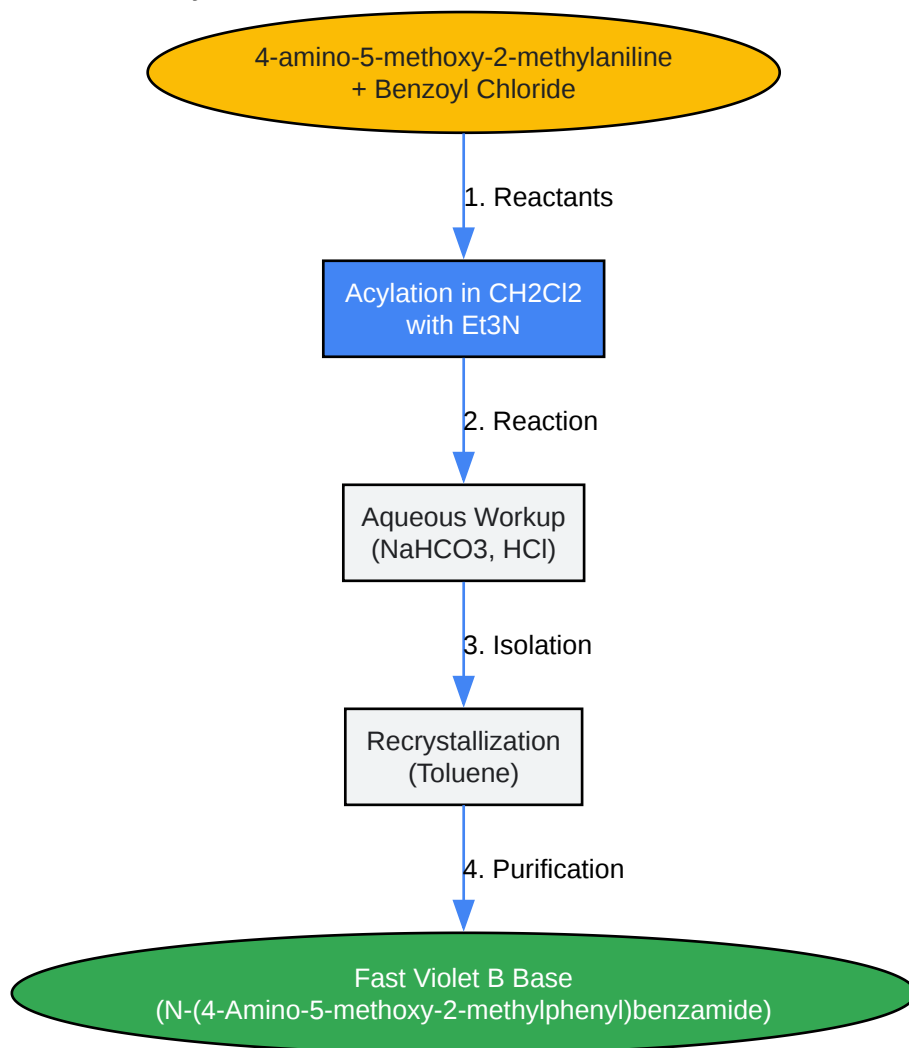
Chemical Structure of Fast Violet B Base



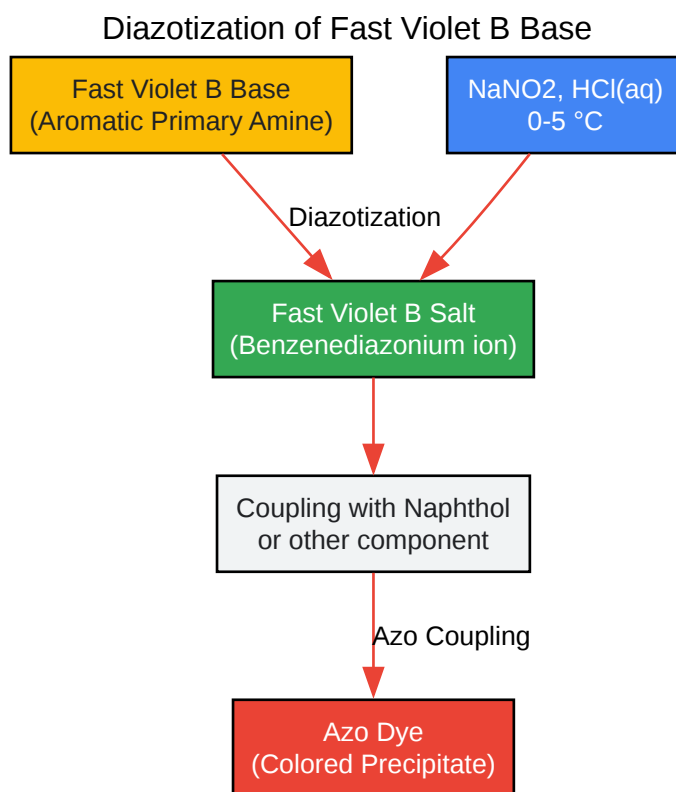
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Caption: 2D Structure of Fast Violet B Base.

Synthesis Workflow of Fast Violet B Base

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Caption: Synthesis workflow for Fast Violet B base.



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Caption: Reaction pathway from Fast Violet B base to an azo dye.

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- To cite this document: BenchChem. [In-Depth Technical Guide to Fast Violet B Base]. BenchChem, [2025]. [Online PDF]. Available at:

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